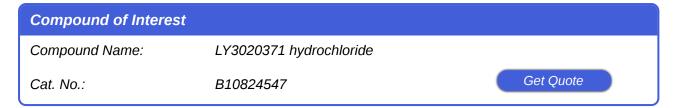


Application Notes and Protocols for LY3020371 Hydrochloride in Rodent Models

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo use of **LY3020371 hydrochloride**, a potent and selective mGlu2/3 receptor antagonist, in rodent models. The following sections detail dosing information, experimental protocols, and the associated signaling pathways.

Summary of In Vivo Dosing in Rodent Models

LY3020371 hydrochloride has been investigated in various rodent models to explore its potential as a therapeutic agent, particularly for depression. The quantitative data from key studies are summarized below.



Rodent Model	Administrat ion Route	Dose Range (mg/kg)	Vehicle	Key Findings	Reference
Rat	Intravenous (i.v.)	0.1 - 30	Not specified	Dose- dependent decrease in immobility in the forced- swim test; increased wakefulness.	[1]
Rat	Intravenous (i.v.)	1 and 10	Saline	Alterations in metabolomic profiles in the hippocampus and cerebrospinal fluid (CSF).	[2]
Rat	Intraperitonea I (i.p.)	1 - 10	Not specified	Dose- dependent increase in tissue oxygen in the anterior cingulate cortex.	[1]
Wistar Rat	Intraperitonea I (i.p.)	3 and 10	Not specified	Significant reduction in NREM sleep, indicating wake-promoting effects.	[3]
Mouse	Not specified	Not specified	Not specified	An oral prodrug, LY3027788, recapitulated	[4]



the effects of intravenous LY3020371.

Experimental Protocols

Detailed methodologies for key experiments involving **LY3020371 hydrochloride** are provided below.

Forced-Swim Test (FST) in Rats

This protocol is adapted from standard procedures and findings from studies involving LY3020371.[5][6][7][8][9]

Objective: To assess the antidepressant-like effects of LY3020371 hydrochloride.

Materials:

- LY3020371 hydrochloride
- Vehicle (e.g., saline)
- Transparent cylindrical containers (50 cm height, 20 cm diameter)
- Water (25°C)
- Video recording and analysis software

Procedure:

- Animal Acclimation: House rats in standard conditions and handle them for several days before the experiment to minimize stress.
- Drug Administration: Administer LY3020371 hydrochloride or vehicle intravenously at the desired dose (e.g., 0.1-10 mg/kg).
- Pre-Test Session (Day 1): Place each rat individually into a cylinder filled with water to a depth of 30 cm for a 15-minute session. This session serves to induce a state of immobility



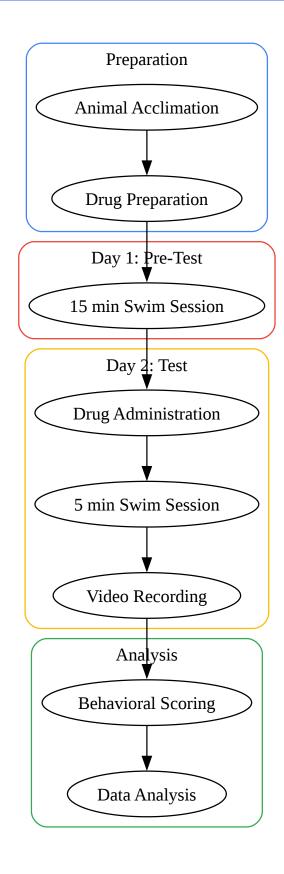




on the subsequent test day. After 15 minutes, remove the rats, dry them with a towel, and return them to their home cages.

- Test Session (Day 2): 24 hours after the pre-test session, administer the same treatment (LY3020371 or vehicle). After the appropriate pre-treatment time, place the rats back into the swim cylinders for a 5-minute test session.
- Behavioral Recording: Record the entire 5-minute session using a video camera.
- Data Analysis: Score the duration of immobility, swimming, and climbing behaviors. A
 decrease in the duration of immobility is indicative of an antidepressant-like effect. The rater
 should be blind to the treatment groups.





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Caption: Proposed signaling pathway for LY3020371.



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